

Application Notes and Protocols for Quantifying Edatrexate Levels in Plasma

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Compound of Interest

Compound Name: Edatrexate

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These application notes provide detailed methodologies for the quantification of Edatrexate (Methotrexate, MTX) in plasma, a critical aspect of pharmacokinetic studies and therapeutic drug monitoring. The protocols focus on robust and validated analytical techniques, primarily High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

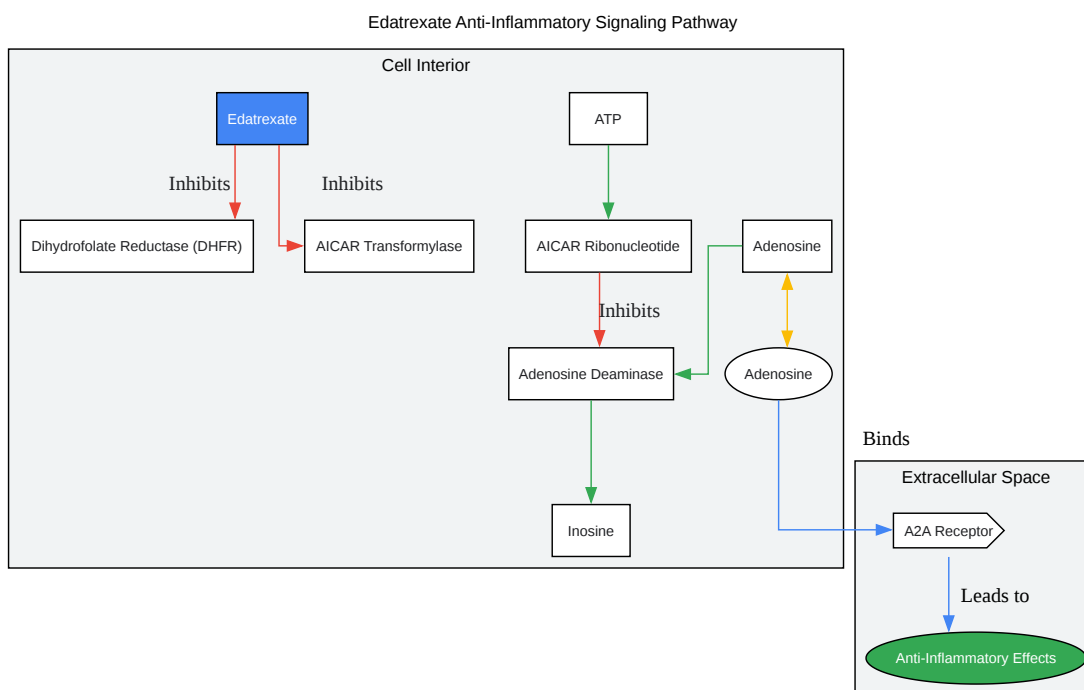
Introduction

Edatrexate, a folate antagonist, is a cornerstone in the treatment of various cancers and autoimmune diseases.^{[1][2]} Its therapeutic efficacy and toxicity are closely related to its plasma concentration, making accurate quantification essential for optimizing dosing regimens and ensuring patient safety.^{[3][4][5]} This document outlines detailed protocols for determining **Edatrexate** levels in plasma, presents comparative quantitative data from various studies, and illustrates the relevant biological pathway and experimental workflows.

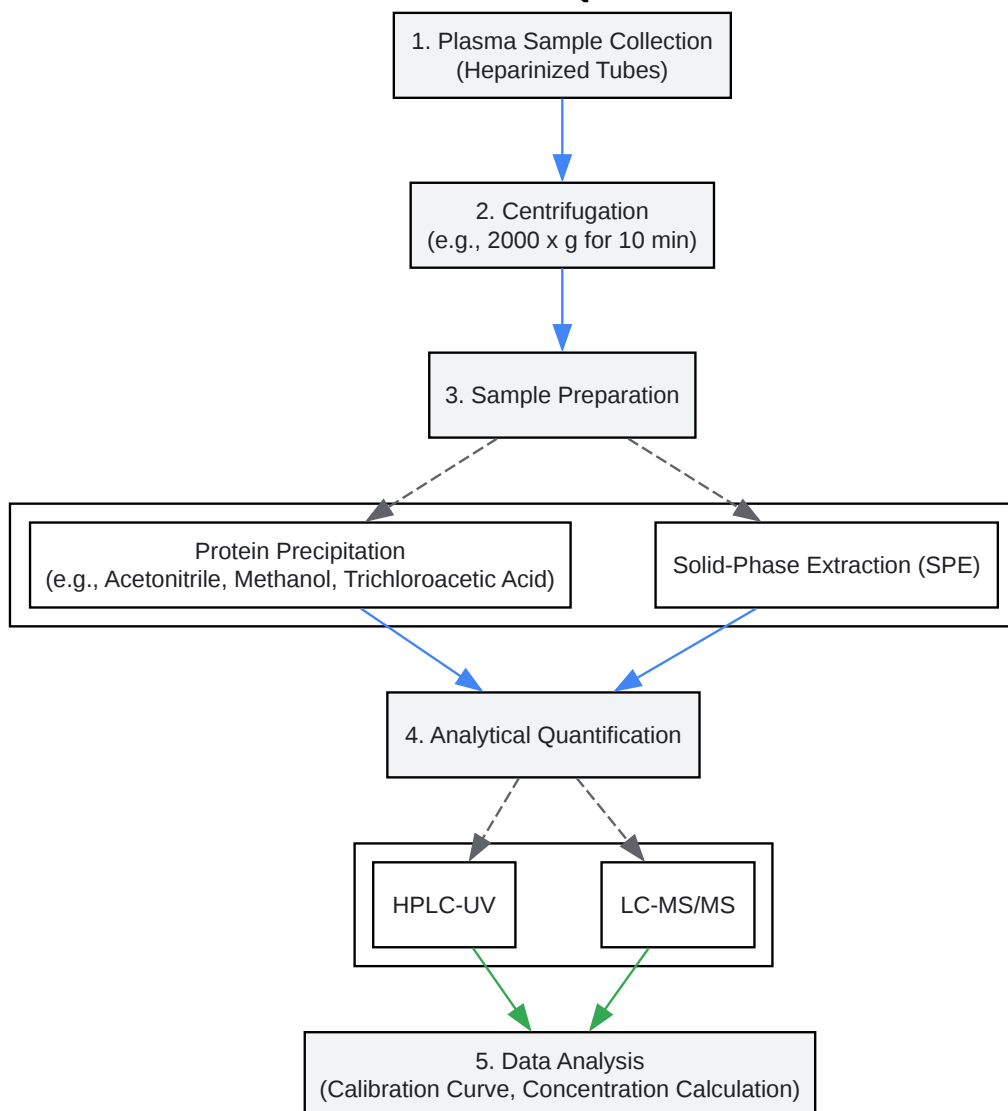
Mechanism of Action: **Edatrexate**'s primary mechanism involves the inhibition of dihydrofolate reductase (DHFR), an enzyme crucial for the synthesis of nucleotides and subsequent DNA replication and cell division. In the context of autoimmune diseases like rheumatoid arthritis, low-dose **Edatrexate** is thought to exert its anti-inflammatory effects through the adenosine signaling pathway. It leads to an accumulation of extracellular adenosine, which then signals through adenosine receptors (e.g., A2A) to suppress inflammatory responses.

Signaling Pathway of Edatrexate's Anti-Inflammatory Action

The following diagram illustrates the proposed mechanism of action for **Edatrexate** in exerting its anti-inflammatory effects, primarily through the adenosine signaling pathway.



General Workflow for Edatrexate Quantification in Plasma



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